

An In-depth Technical Guide to the Physical Properties of Pimeloyl Chloride

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Compound of Interest

Compound Name: Pimeloyl chloride

Cat. No.: B089887

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Introduction

Pimeloyl chloride, also known as Heptanedioyl dichloride, is a di-acyl chloride with the chemical formula $C_7H_{10}Cl_2O_2$. As a bifunctional reagent, it is a valuable building block in organic synthesis, particularly in the fields of polymer chemistry and pharmaceutical development. Its two reactive acyl chloride groups allow for the facile formation of ester and amide linkages, making it a common cross-linking agent and a key component in the synthesis of more complex molecules, including macrocycles and various drug scaffolds. A thorough understanding of its physical properties is essential for its safe handling, proper application in synthetic protocols, and the purification of its reaction products. This guide provides a comprehensive overview of the key physical and chemical characteristics of **Pimeloyl chloride**, detailed experimental methodologies for their determination, and logical workflows for its synthesis and application.

Chemical Structure and Identifiers

The structure of **Pimeloyl chloride** consists of a seven-carbon chain with acyl chloride functional groups at both termini.

Caption: 2D Structure of **Pimeloyl Chloride** (Heptanedioyl dichloride).

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	Heptanedioyl dichloride
Synonyms	Pimeloyl dichloride, Pimelic acid dichloride
CAS Number	142-79-0
Molecular Formula	C ₇ H ₁₀ Cl ₂ O ₂
Molecular Weight	197.06 g/mol
InChI Key	LVIMBOHJGMDKEJ-UHFFFAOYSA-N
SMILES	C(CCC(=O)Cl)CCC(=O)Cl

Physical Properties

Pimeloyl chloride is a colorless liquid at room temperature, possessing a pungent odor characteristic of acyl chlorides. It is highly reactive with water and other nucleophilic solvents.

Table 2: Quantitative Physical Properties

Property	Value	Conditions
Density	1.205 g/mL	at 25 °C
Boiling Point	113 °C	at 5 mmHg
Refractive Index (n _D)	1.469	at 20 °C
Flash Point	113 °C	Closed cup
Vapor Pressure	0.0124 mmHg	at 25 °C

Note on Melting Point

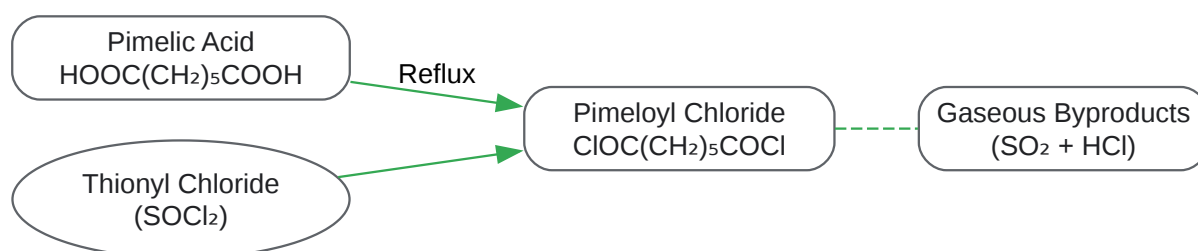
A notable discrepancy exists in numerous chemical databases, which report a melting point of 103-105 °C for **Pimeloyl chloride**.^{[1][2][3]} This value is inconsistent with its observed state as a liquid at room temperature and is chemically implausible. The reported value corresponds precisely to the melting point of its parent dicarboxylic acid, Pimelic acid (103-105 °C).^{[4][5][6]}

[7][8] This suggests a widespread data entry error that has been propagated across various sources. For comparison, the lower and higher homologous diacyl chlorides, Adipoyl chloride (C6) and Suberoyl chloride (C8), have reported melting points of approximately -1 to -10 °C and 61-62 °C respectively, though data for Suberoyl chloride also varies.[1][9][10][11][12][13][14] Based on these trends, the true melting (freezing) point of **Pimeloyl chloride** is expected to be well below room temperature.

Synthesis and Reactivity

Synthesis Pathway

Pimeloyl chloride is most commonly synthesized by treating Pimelic acid with a chlorinating agent, such as thionyl chloride (SOCl₂) or oxalyl chloride.[15][16] The use of thionyl chloride is advantageous as the byproducts, sulfur dioxide (SO₂) and hydrogen chloride (HCl), are gaseous, which simplifies purification.[15]



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Caption: Synthesis of **Pimeloyl Chloride** from Pimelic Acid.

General Reactivity

As a di-acyl chloride, **Pimeloyl chloride** undergoes nucleophilic acyl substitution at both carbonyl centers. It reacts vigorously, often exothermically, with nucleophiles. Key reactions include:

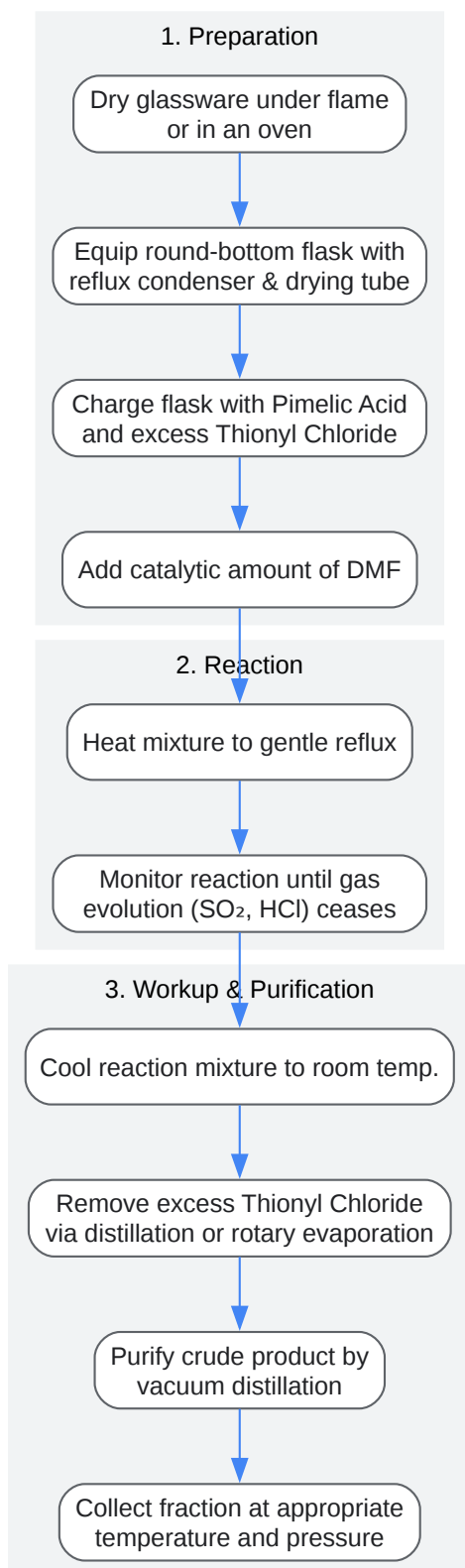
- Hydrolysis: Reacts with water to form Pimelic acid and HCl.
- Alcoholysis: Reacts with alcohols to form diesters.
- Aminolysis: Reacts with primary or secondary amines to form diamides.

These reactions make it an effective cross-linker for polymers containing hydroxyl or amine groups and a staple reagent for synthesizing molecules with a heptanedioyl backbone.

Experimental Protocols

Illustrative Synthesis of Pimeloyl Chloride

This protocol is a representative procedure based on the reaction of carboxylic acids with thionyl chloride.^{[15][17]} All operations should be performed in a well-ventilated fume hood using anhydrous conditions.



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Caption: Experimental workflow for the synthesis of **Pimeloyl Chloride**.

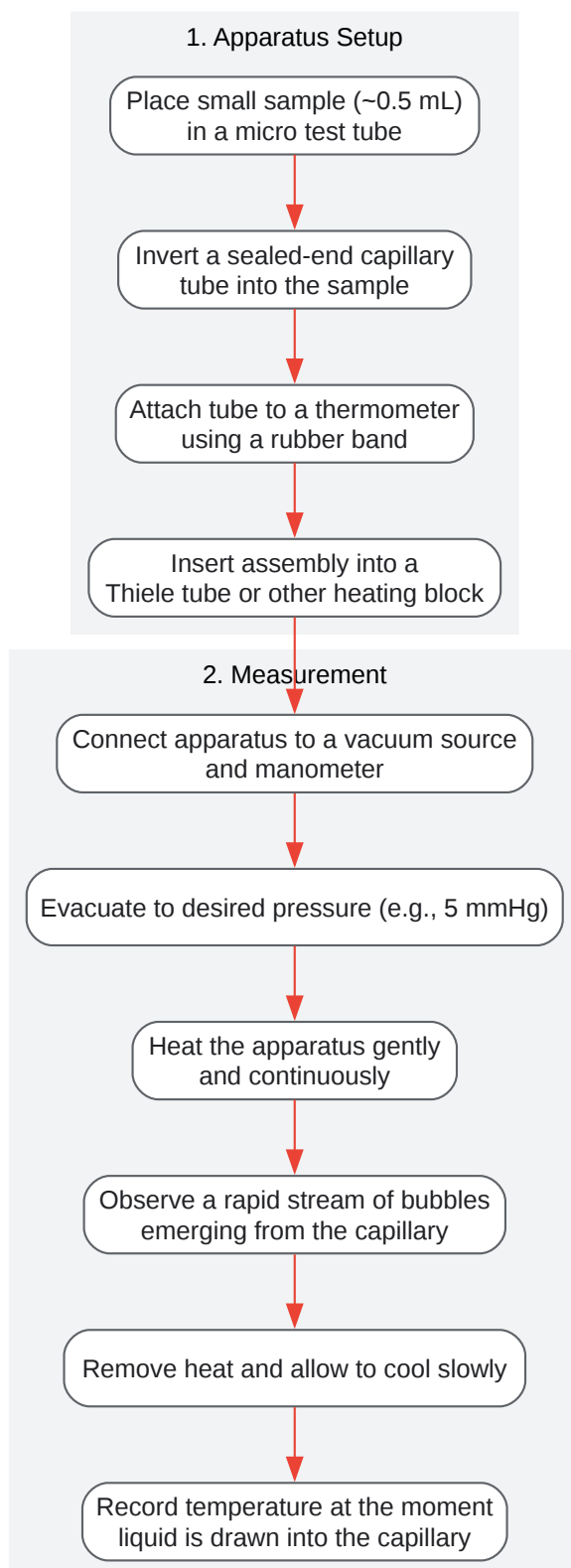
Methodology:

- **Preparation:** A round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a calcium chloride drying tube is charged with pimelic acid (1.0 eq). An excess of thionyl chloride (e.g., 2.5-3.0 eq) is added, followed by a catalytic amount of N,N-dimethylformamide (DMF, ~1-2 drops).
- **Reaction:** The mixture is heated to a gentle reflux (the boiling point of thionyl chloride is 76 °C). The reaction is monitored by observing the cessation of gas evolution (HCl and SO₂), which are typically vented through a trap. The reaction is usually complete within 2-4 hours.
- **Purification:** After cooling the reaction mixture to room temperature, the excess thionyl chloride is carefully removed by distillation at atmospheric pressure. The remaining crude product, a pale yellow to colorless oil, is then purified by fractional distillation under reduced pressure. The fraction corresponding to **Pimeloyl chloride** (b.p. 113 °C at 5 mmHg) is collected.
- **Storage:** The purified product should be stored in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon) to protect it from moisture.

Determination of Physical Properties

5.2.1 Boiling Point under Reduced Pressure

Given that **Pimeloyl chloride** has a high boiling point at atmospheric pressure and may decompose, its boiling point is determined under vacuum. A micro-scale method is often sufficient.



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Caption: Workflow for micro boiling point determination under vacuum.

Methodology:

- **Sample Preparation:** A small test tube is filled to a depth of about 1-2 cm with **Pimeloyl chloride**. A capillary tube, sealed at one end, is inverted and placed into the liquid.
- **Apparatus:** The test tube is attached to a thermometer and placed in a heating apparatus (e.g., a Thiele tube filled with mineral oil or an aluminum block). The apparatus is connected to a vacuum pump and a manometer to monitor the pressure.
- **Measurement:** The system is evacuated to the desired pressure. The apparatus is then heated gently. A stream of bubbles will emerge from the capillary tip as trapped air expands. Heating is continued until a rapid and continuous stream of bubbles is observed, indicating the liquid is boiling.
- **Reading:** The heat source is removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the vapor pressure inside the capillary equals the external pressure, which is visually identified as the exact moment the bubbling stops and the liquid is drawn up into the capillary tube. The pressure is recorded along with the temperature.

5.2.2 Refractive Index

The refractive index is a measure of purity and can be determined using a refractometer. Special care must be taken due to the moisture sensitivity of **Pimeloyl chloride**.

Methodology:

- **Instrument Preparation:** Ensure the prism of the Abbe refractometer is clean and dry. Calibrate the instrument using a standard of known refractive index (e.g., distilled water or bromonaphthalene), if necessary. The measurement should be performed at a constant temperature, typically 20 °C, maintained by a circulating water bath.
- **Sample Application:** In a dry environment (e.g., under a stream of dry nitrogen), use a dry pipette to apply 1-2 drops of **Pimeloyl chloride** directly to the surface of the lower prism.
- **Measurement:** Close the prism assembly immediately to minimize exposure to atmospheric moisture. Allow a moment for thermal equilibrium. Adjust the instrument to bring the dividing

line between the light and dark fields into sharp focus at the center of the crosshairs.

- **Reading:** Read the refractive index value directly from the instrument's scale. Record the temperature at which the measurement was taken (e.g., $n_D^{20} = 1.469$).
- **Cleaning:** Immediately after the measurement, clean the prisms thoroughly with a suitable anhydrous solvent (e.g., acetone or hexane) and a soft lens tissue.

Applications in Drug Development

Pimeloyl chloride's role as a bifunctional linker is highly relevant in drug development. It is used to:

- **Synthesize PROTACs and Molecular Glues:** The pimeloyl linker can be used to conjugate a protein-binding ligand and an E3 ligase ligand, forming Proteolysis-Targeting Chimeras (PROTACs).
- **Create Antibody-Drug Conjugates (ADCs):** It can be part of a linker system that attaches a cytotoxic payload to an antibody.
- **Develop Novel Biomaterials:** Used to cross-link polymers for creating hydrogels or nanoparticles for controlled drug release.
- **Synthesize Enzyme Inhibitors:** The seven-carbon backbone can serve as a scaffold to position functional groups for optimal interaction with an enzyme's active site. For instance, derivatives of pimelic acid are involved in the biosynthesis of biotin.^[18]

Safety and Handling

Pimeloyl chloride is a corrosive and moisture-sensitive compound.

- **Hazards:** Causes severe skin burns and eye damage. It is harmful if swallowed or inhaled, causing irritation to the respiratory tract. Reacts violently with water, releasing corrosive HCl gas.
- **Handling:** Must be handled in a fume hood using appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.

- Storage: Store in a cool, dry, well-ventilated area away from water, alcohols, bases, and oxidizing agents. The container should be tightly sealed under an inert atmosphere (nitrogen or argon).

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